

An In-depth Technical Guide to Polyglycerin-3: Chemical Structure and Oligomer Distribution

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Compound of Interest

Compound Name: Polyglycerin-3

Cat. No.: B008396

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and oligomer distribution of **polyglycerin-3** (PG-3). It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who utilize or are investigating the applications of this versatile polyol. This document delves into the molecular architecture of PG-3, the statistical distribution of its oligomers, and the analytical methodologies employed for its characterization.

Chemical Structure of Polyglycerin-3

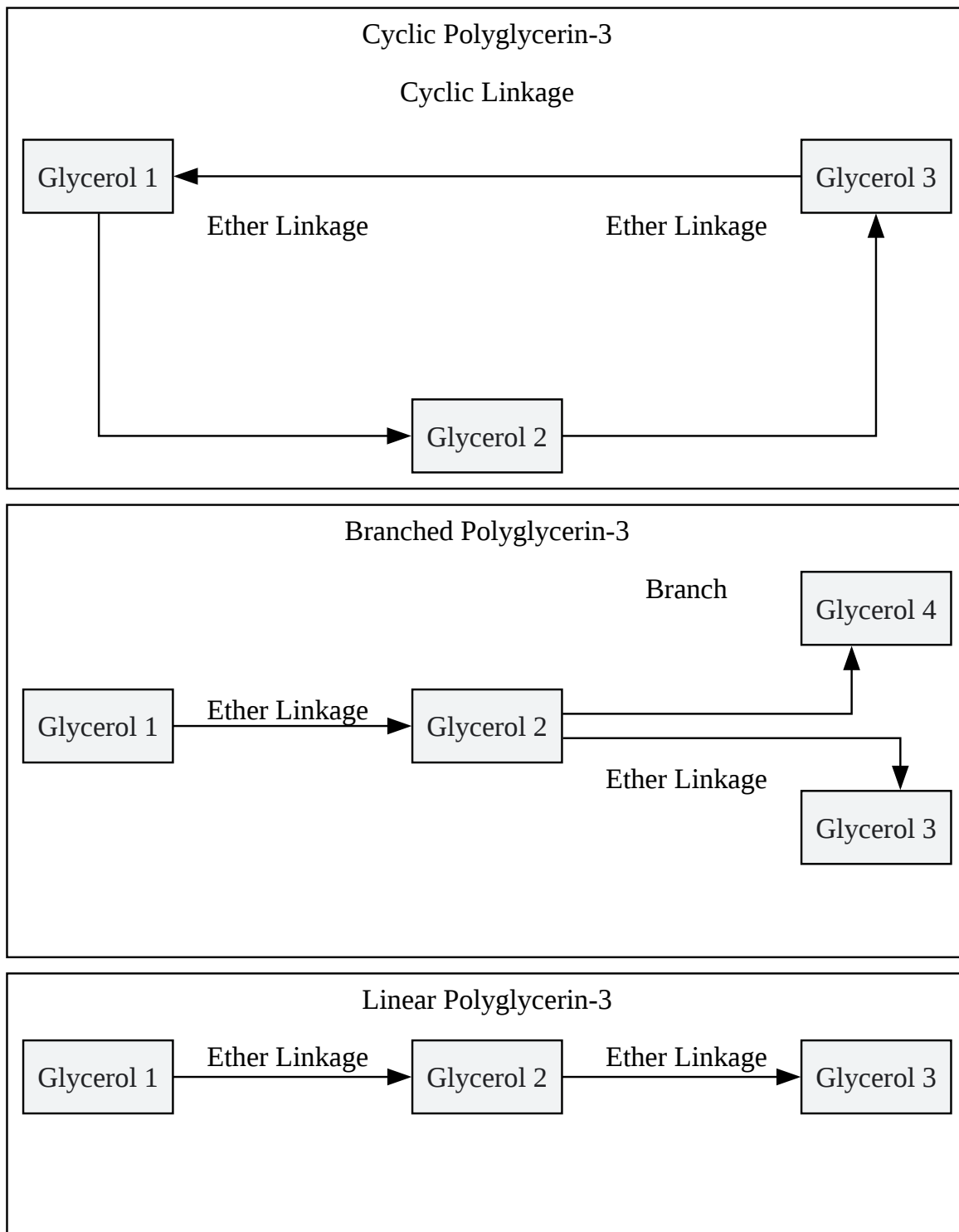
Polyglycerin-3 is a polyether synthesized from the polymerization of glycerol. As a member of the polyglycerol family, its structure is characterized by a backbone of repeating glycerol units linked by ether bonds. The polymerization process can lead to a variety of structures, including linear, branched, and cyclic oligomers. The number "3" in its name signifies that, on average, the molecule consists of three glycerol units.

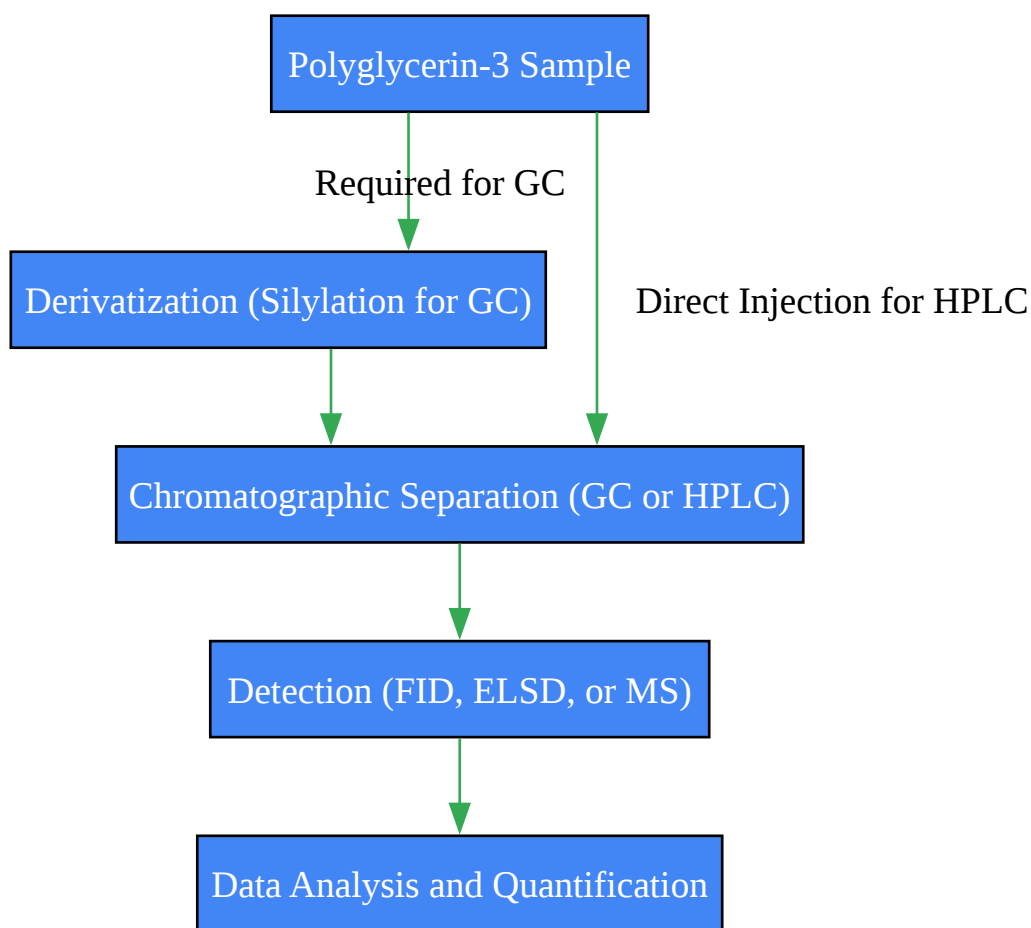
Linear Polyglycerin-3: The idealized structure is a linear chain of three glycerol molecules.

Branched Polyglycerin-3: Branching can occur when a glycerol monomer reacts with a secondary hydroxyl group within the growing polymer chain.

Cyclic Polyglycerin-3: Intramolecular reactions can lead to the formation of cyclic structures within the polyglycerol mixture.

The presence and proportion of these different structural isomers can significantly influence the physicochemical properties of the final product, such as its viscosity, polarity, and functionality.





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